

# Application Notes and Protocols for Myosin V Inhibition in Yeast Models

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## Compound of Interest

Compound Name: *Myosin V-IN-1*

Cat. No.: *B10857966*

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## Introduction

Myosin V is a crucial molecular motor protein responsible for the transport of a wide array of cellular cargoes along actin filaments. In yeast, the primary Class V myosin, Myo2p in *Saccharomyces cerevisiae*, is essential for cell viability and plays a pivotal role in polarized cell growth, organelle inheritance, and vesicle trafficking. Given its critical functions, Myo2p presents an attractive target for studying fundamental cellular processes and for the development of antifungal agents.

These application notes provide a comprehensive guide to utilizing small molecule inhibitors to study Myosin V function in yeast models. As the initially requested "**Myosin V-IN-1**" is not documented in the public scientific literature, this document focuses on a known and characterized Myosin V inhibitor, Pentabromopseudilin (PBP). PBP is a reversible, allosteric inhibitor of Myosin V that has been shown to induce phenotypes in yeast consistent with the disruption of Myo2p function.

## Data Presentation

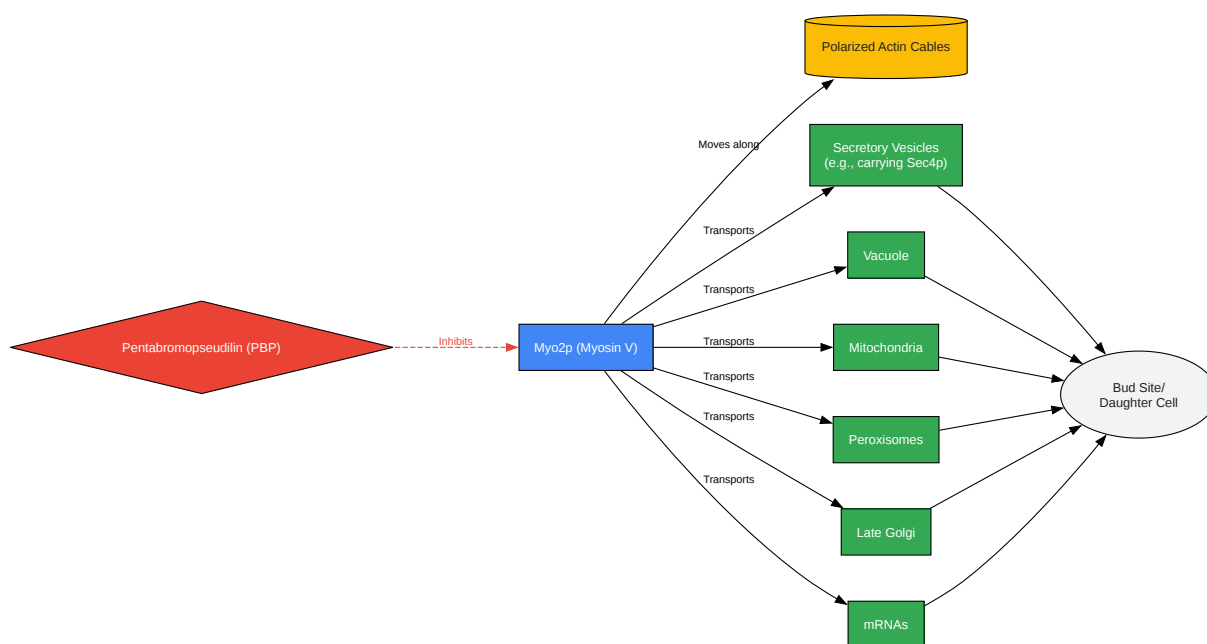
The following table summarizes the available quantitative and qualitative data for the effects of Pentabromopseudilin (PBP) on yeast.

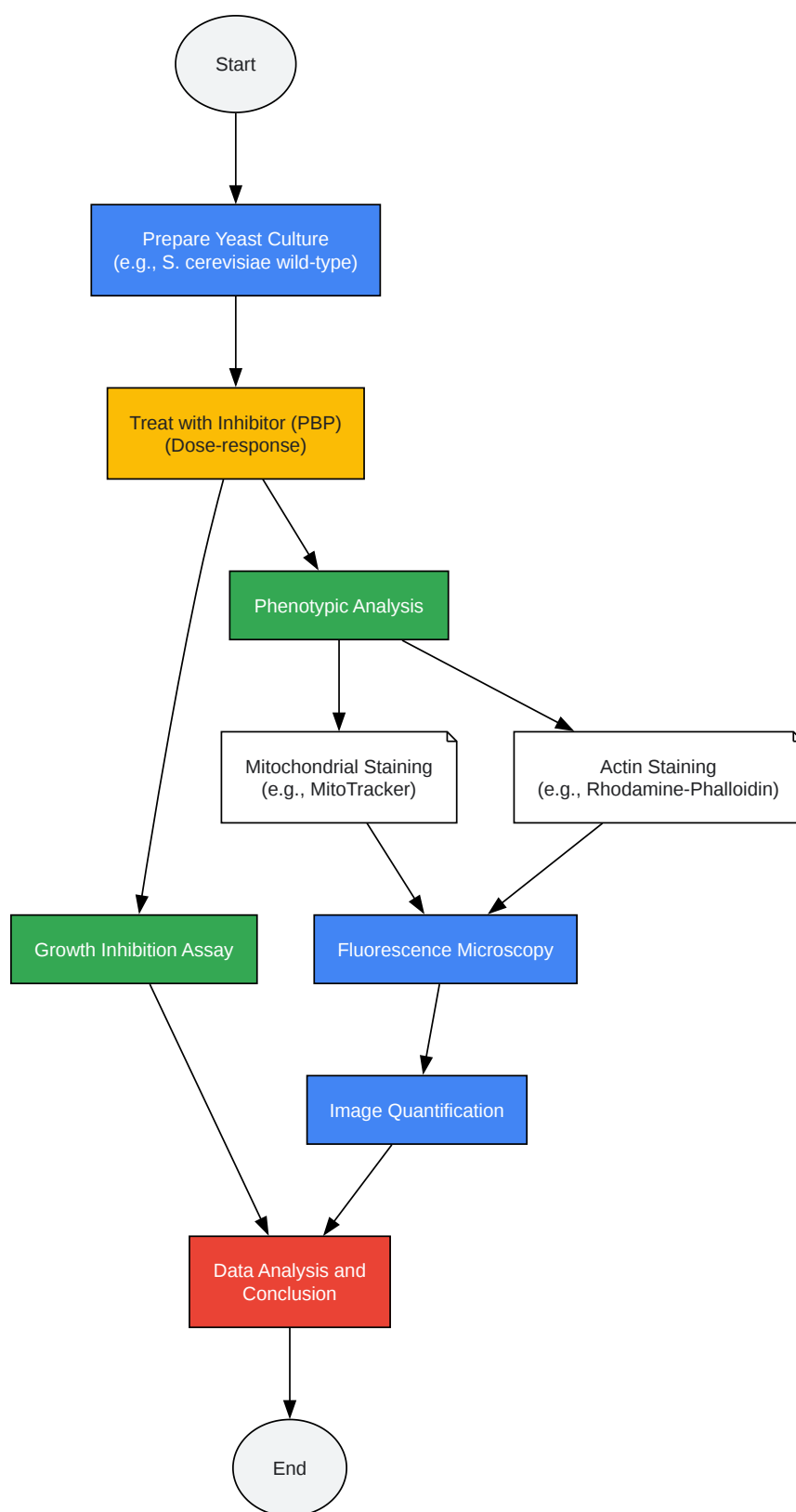
Parameter	Value/Observation	Yeast Species	Reference
Target	Myosin V (Myo2p)	Saccharomyces cerevisiae	
Mechanism of Action	Allosteric inhibitor; reduces ATP binding and hydrolysis rates, and ADP dissociation rate	Not specified for yeast, general mechanism	
Phenotypic Effect	Mitochondrial fragmentation	Saccharomyces cerevisiae	
Effective Concentration	500 nM	Saccharomyces cerevisiae	
IC50 (Yeast Growth)	Not available in the reviewed literature	Saccharomyces cerevisiae	N/A

## Signaling Pathways and Experimental Workflows

### Myo2p-Mediated Cargo Transport Pathway in *Saccharomyces cerevisiae*

Myo2p is a central hub for the transport of various organelles and vesicles from the mother cell to the growing bud. Inhibition of Myo2p is expected to disrupt these transport pathways, leading to observable cellular phenotypes.





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